

RUSKI-201 dihydrochloride shipping temperature

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Ruski-201

Cat. No.: S542076

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Handling & Storage Specifications

Aspect	Specification	Source / Context
Product Name	RUSKI-201 dihydrochloride	[1] [2]
CAS Number	2320262-09-5	[1] [2]
Molecular Formula	C20H29Cl2N3OS	[1] [2]
Molecular Weight	430.43 g/mol	[1] [2]
Recommended Shipping	Room temperature	[3] (for non-salt form, inferred)
Storage (Powder)	-20°C; 2 years stable	[2]

| Storage (Solution) | -80°C in DMSO; 6 months stable 4°C in DMSO; 2 weeks stable | [2] |

Experimental Protocols

Stock Solution Preparation and Storage

This protocol ensures the chemical integrity of **RUSKI-201** dihydrochloride for cellular assays.

- **Step 1: Equilibration.** Remove the product vial from the recommended storage condition (-20°C for powder) and allow it to equilibrate to room temperature for at least one hour before opening. This prevents condensation of moisture from the air into the vial [2].
- **Step 2: Weighing and Dissolution.** Weigh the required amount of the powder. To prepare a concentrated stock solution, dissolve the compound in anhydrous DMSO. A typical concentration is **100 mg/mL (approx. 232 mM)**, which may require brief ultrasonic treatment to aid dissolution [2] [3].
- **Step 3: Aliquoting and Storage.** Immediately aliquot the stock solution into tight-sealing vials to avoid repeated freeze-thaw cycles. For long-term stability, store the aliquots at **-80°C**, where they are generally usable for up to **6 months**. For short-term use, storage at **-20°C** is acceptable, with solutions typically usable for up to **one month** [2].

Cellular Assay Protocol: Inhibition of Hh Palmitoylation

This method is used to determine the IC₅₀ value of **RUSKI-201** dihydrochloride against Hedgehog acyltransferase (Hhat) in cells [2] [3].

- **Cell Line:** HEK293 cells [3].
- **Experimental Procedure:**
 - **Transfection:** Express 3C-FLAG/His8-tagged human HHAT in HEK293 cells.
 - **Treatment:** Treat the cells with varying concentrations of **RUSKI-201** dihydrochloride.
 - **Assessment:** Measure the inhibition of Hhat activity by assessing the reduction in enzyme-mediated sonic hedgehog (Shh) palmitoylation using a **click-ELISA** method [3].
- **Expected Outcome:** **RUSKI-201** dihydrochloride is a potent and specific Hhat inhibitor, with a reported **IC₅₀ of 0.20 μM** in this assay system [2] [3].

In Vivo Administration Preparation

For animal studies, a stable working solution can be prepared from the DMSO stock solution.

- **Protocol 1 (for short-term studies):**
 - Prepare a clear stock solution in DMSO (e.g., 25 mg/mL) [3].
 - Mix this stock solution with a biocompatible solvent like Corn Oil. A typical ratio is **10% DMSO stock + 90% Corn Oil** [3].
 - This protocol can yield a clear solution of **2.5 mg/mL**. The manufacturer advises careful consideration if the continuous dosing period exceeds half a month [3].

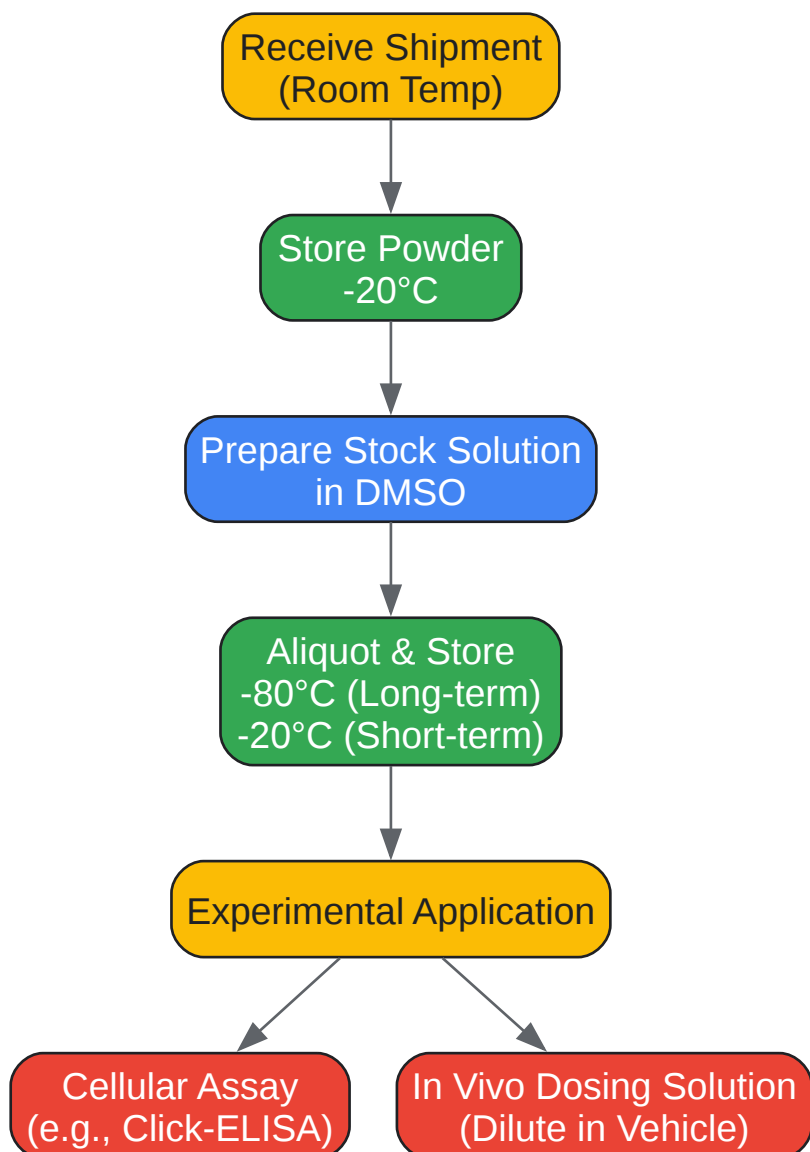
Safety and Regulatory Information

RUSKI-201 dihydrochloride is for research use only and not for diagnostic or therapeutic use [3].

- **Hazards Identification:** Classified as **Harmful if swallowed (H302)** and **Very toxic to aquatic life with long-lasting effects (H410)** [1].
- **Personal Protection:** When handling, use **safety goggles, protective gloves, and impervious clothing**. Avoid dust formation and use only in areas with appropriate exhaust ventilation [1].
- **First Aid:** If swallowed, **do NOT induce vomiting**. Rinse the mouth and call a physician or poison center immediately [1].
- **Spill Management:** Collect spillage with absorbent material to prevent release into the environment. Decontaminate surfaces with alcohol [1].
- **Disposal:** Dispose of contents and contaminated material in accordance with all applicable local, state, and federal regulations at an approved waste disposal plant [1].

Experimental Workflow

The following diagram illustrates the complete experimental workflow for using **RUSKI-201** dihydrochloride, from receipt to application.



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Conclusion

Successful experimentation with **RUSKI-201** dihydrochloride is dependent on strict adherence to its specific storage and handling protocols. The compound must be stored at **-20°C** in its powder form and at **-80°C** once dissolved in DMSO to ensure stability. Furthermore, researchers must diligently follow the outlined safety precautions due to its harmful nature and high toxicity to aquatic environments.

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References

1. RUSKI-201 dihydrochloride|2320262-09-5|MSDS [dcchemicals.com]
2. RUSKI-201 dihydrochloride|2320262-09-5|COA [dcchemicals.com]
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Address: Ontario, CA 91761, United States

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